

GSK2801: A Technical Guide to its Impact on Gene Transcription

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Compound of Interest

Compound Name: GSK2801

Cat. No.: B15569750

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Executive Summary

GSK2801 is a potent and selective chemical probe that competitively inhibits the bromodomains of BAZ2A and BAZ2B.[1][2][3][4][5] Bromodomains are crucial protein modules that recognize acetylated lysine residues on histones and other proteins, playing a pivotal role in the regulation of gene transcription.[4][5] This document provides a comprehensive technical overview of **GSK2801**, detailing its mechanism of action, its profound impact on gene transcription—particularly in synergy with other inhibitors—and the experimental protocols for its characterization.

Mechanism of Action

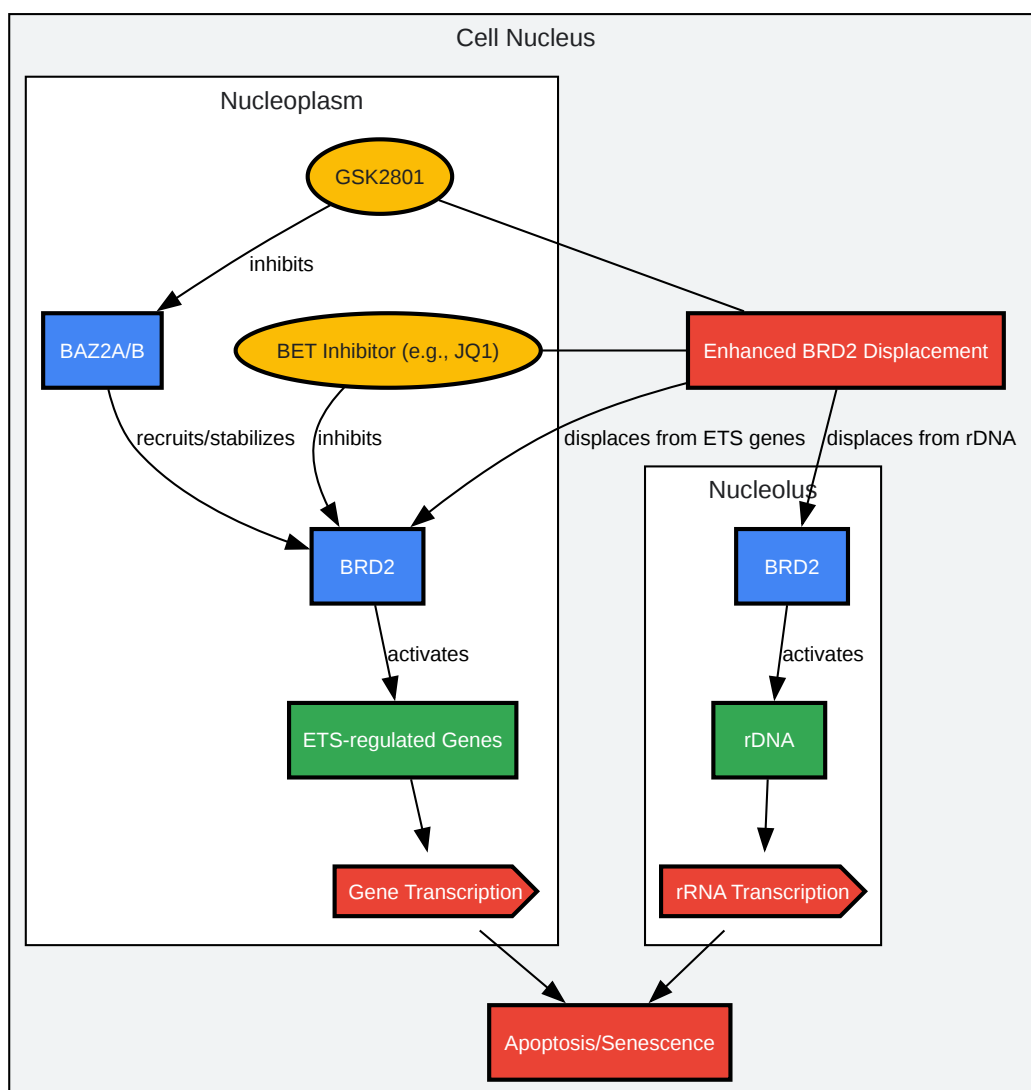
GSK2801 functions as an acetyl-lysine competitive inhibitor, targeting the bromodomains of BAZ2A and BAZ2B.[2][3][4][5] These proteins are key components of the nucleolar remodeling complex (NoRC), which is involved in regulating the expression of non-coding RNAs.[3][4][5] By binding to these bromodomains, **GSK2801** disrupts their interaction with acetylated histones, thereby modulating gene expression.

A significant aspect of **GSK2801**'s activity is its synergistic effect with BET (Bromodomain and Extra-Terminal domain) inhibitors, such as JQ1, in triple-negative breast cancer (TNBC).[6][7] This synergy is not dependent on the P-TEFb pathway typically associated with BET inhibitor action.[6][7] Instead, the combination of **GSK2801** and a BET inhibitor leads to the enhanced

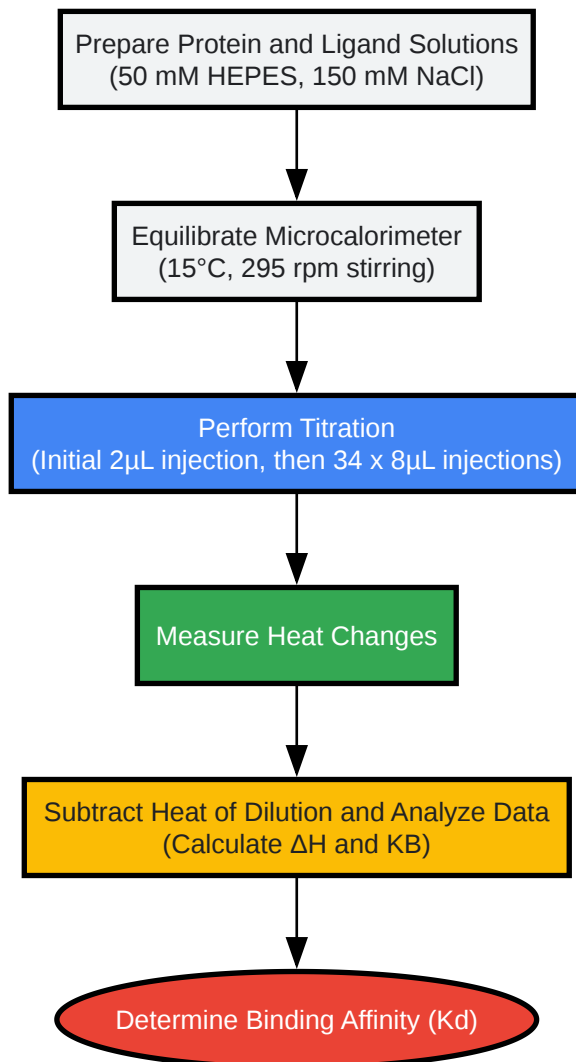
displacement of BRD2 from chromatin at both promoters and enhancers of ETS-regulated genes, as well as from ribosomal DNA (rDNA) in the nucleolus.[6][7] This dual blockade of BRD2-driven transcription in both the nucleoplasm and the nucleolus leads to a significant anti-proliferative effect, inducing senescence in 2D cell cultures and apoptosis in 3D spheroid models of TNBC.[6][7]

Signaling Pathway of GSK2801 and BET Inhibitor Synergy

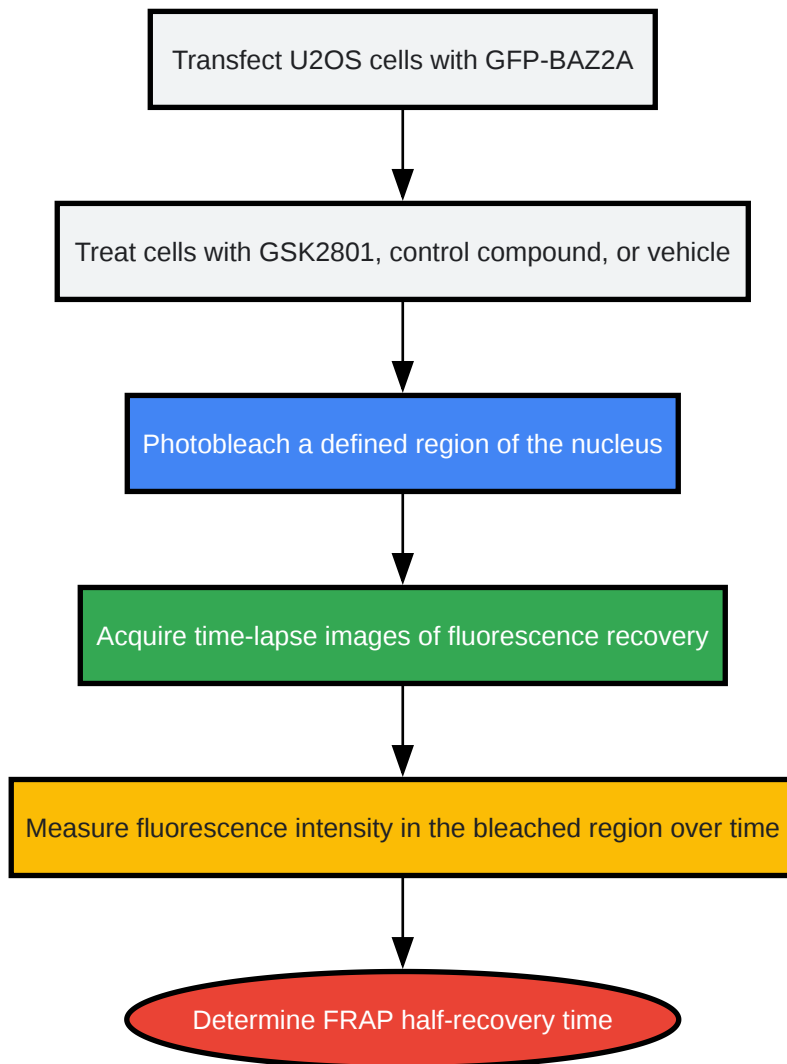
Mechanism of GSK2801 and BET Inhibitor Synergy



Isothermal Titration Calorimetry (ITC) Workflow



Fluorescence Recovery After Photobleaching (FRAP) Workflow



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